

The Functional Consequences of Selective JAK2 Inhibition by BMS-911543: A Technical Guide

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Compound of Interest		
Compound Name:	BMS-911543	
Cat. No.:	B612035	Get Quote

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Introduction

The Janus kinase (JAK) family of non-receptor tyrosine kinases, particularly JAK2, plays a pivotal role in the signaling pathways of various cytokines and growth factors crucial for hematopoiesis and immune response. Dysregulation of the JAK-STAT signaling pathway, often through activating mutations like JAK2-V617F, is a key driver in the pathogenesis of myeloproliferative neoplasms (MPNs), including polycythemia vera (PV), essential thrombocythemia (ET), and primary myelofibrosis (PMF).[1] BMS-911543 is a potent and orally bioavailable small molecule inhibitor that demonstrates high selectivity for JAK2. This technical guide provides an in-depth overview of the functional consequences of selective JAK2 inhibition by BMS-911543, presenting key quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways and experimental workflows.

Data Presentation: Potency and Selectivity of BMS-911543

BMS-911543 is a reversible, ATP-competitive inhibitor of JAK2.[2] Its potency and selectivity have been extensively characterized through biochemical and cellular assays. The following tables summarize the key quantitative data.



Table 1: Biochemical Potency and Selectivity of BMS-911543 against JAK Family Kinases

Kinase	IC50 (nM)	K_i_ (nM)	Selectivity Fold vs. JAK2 (based on IC50)
JAK2	1.1	0.48	1
JAK1	356	110	~324
JAK3	73	360	~66
TYK2	66	N/A	~60

Data compiled from multiple sources.[1][2][3][4][5][6]

Table 2: Cellular Potency of BMS-911543 in JAK2-Dependent Cell Lines

Cell Line	Genotype	Assay	IC50 (nM)
SET-2	Human megakaryoblastic leukemia, JAK2 V617F	Proliferation	60
SET-2	Human megakaryoblastic leukemia, JAK2 V617F	pSTAT5 Inhibition	80
BaF3-V617F	Murine pro-B cell line engineered to express JAK2 V617F	Proliferation	70
BaF3-V617F	Murine pro-B cell line engineered to express JAK2 V617F	pSTAT5 Inhibition	65

Data compiled from multiple sources.[1][4][6]



Table 3: Kinome Selectivity Profile of BMS-911543

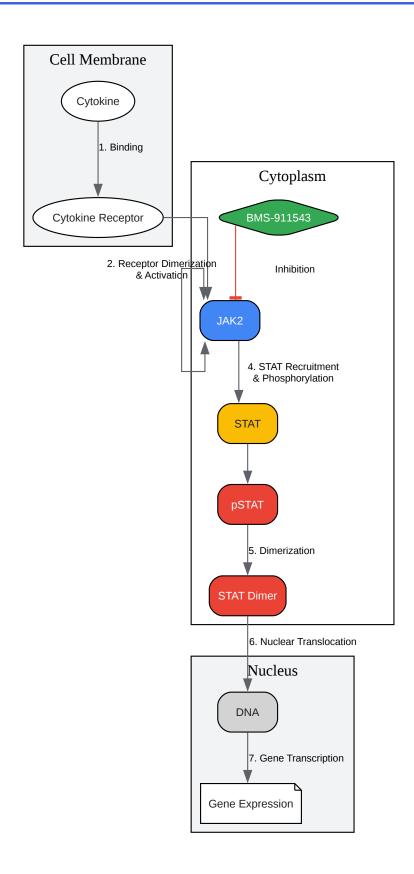
Off-Target Kinase	IC50 (nM)
FLT3	280
LYN	300
c-FMS	450
PKA	550
BMX	1390
IKKe	2000
DAPK1	2320
SRC	3640

BMS-911543 was profiled against a panel of over 450 kinases and demonstrated significant selectivity for JAK2.[2]

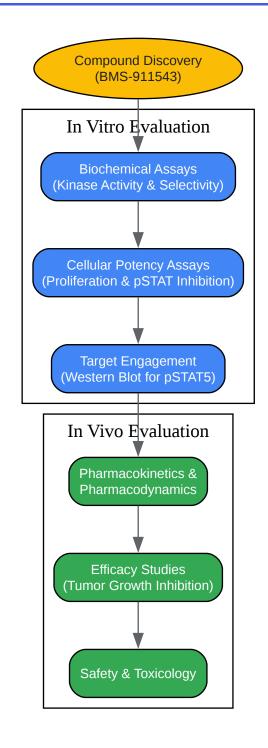
Signaling Pathway and Experimental Workflow Visualizations

To visually represent the mechanism of action and the experimental approach to characterizing **BMS-911543**, the following diagrams have been generated using Graphviz.









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